

An In-depth Technical Guide to 2-[(3-Chlorobenzyl)oxy]benzoic Acid

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Compound of Interest

Compound Name: 2-[(3-Chlorobenzyl)oxy]benzoic acid

CAS No.: 121697-55-0

Cat. No.: B187650

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-[(3-Chlorobenzyl)oxy]benzoic acid**, a synthetic derivative of benzoic acid. This document delves into its chemical identity, a detailed synthesis protocol grounded in established organic chemistry principles, its physicochemical properties, and a discussion of its potential applications in the field of drug discovery and development.

Core Compound Identification

Chemical Name: **2-[(3-Chlorobenzyl)oxy]benzoic acid** CAS Number: 121697-55-0 [1][2][3][4]
[5] Molecular Formula: C₁₄H₁₁ClO₃ [4] Molecular Weight: 262.69 g/mol [4]

Structural Representation

The structure of **2-[(3-Chlorobenzyl)oxy]benzoic acid** is characterized by a benzoic acid core where the hydroxyl group at the 2-position is substituted with a 3-chlorobenzyl ether linkage.

Caption: Chemical structure of **2-[(3-Chlorobenzyl)oxy]benzoic acid**.

Synthesis Methodology: A Validated Approach

The synthesis of **2-[(3-Chlorobenzyl)oxy]benzoic acid** is most effectively achieved through the Williamson ether synthesis. This classic and robust method involves the reaction of an alkoxide with a primary alkyl halide via an S_N2 mechanism.^{[6][7][8]} In this specific application, the phenoxide of salicylic acid serves as the nucleophile, attacking the electrophilic carbon of 3-chlorobenzyl chloride.

Rationale for Synthetic Strategy

The Williamson ether synthesis is the chosen pathway due to its high efficiency and selectivity for forming the desired ether linkage. The use of a primary benzyl halide, 3-chlorobenzyl chloride, is advantageous as it minimizes the competing E2 elimination reaction, which can be a significant side reaction with more sterically hindered halides.^[9] The phenolic proton of salicylic acid is the most acidic proton, allowing for selective deprotonation to form the nucleophilic phenoxide.

Detailed Experimental Protocol

Materials:

- Salicylic acid
- 3-Chlorobenzyl chloride
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Anhydrous Dimethylformamide (DMF) or Acetone
- Hydrochloric acid (HCl), 1 M solution
- Ethyl acetate

- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- Deprotonation of Salicylic Acid: In a round-bottom flask equipped with a magnetic stirrer, dissolve salicylic acid (1.0 equivalent) in anhydrous DMF or acetone. To this solution, add powdered NaOH or KOH (1.1 equivalents) portion-wise while stirring at room temperature. The formation of the sodium or potassium salicylate salt will be observed.
- Ether Synthesis: To the stirring suspension of the salicylate salt, add 3-chlorobenzyl chloride (1.05 equivalents) dropwise at room temperature. After the addition is complete, heat the reaction mixture to 50-60 °C.
- Reaction Monitoring: The progress of the reaction should be monitored by Thin Layer Chromatography (TLC) until the starting material (salicylic acid) is consumed.
- Work-up:
 - Cool the reaction mixture to room temperature and pour it into ice-cold water.
 - Acidify the aqueous mixture to a pH of approximately 3-4 with 1 M HCl to protonate the carboxylic acid.
 - Extract the product with ethyl acetate (3 x volume of the aqueous layer).
 - Combine the organic layers and wash with saturated NaHCO_3 solution to remove any unreacted salicylic acid, followed by a wash with brine.
 - Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to yield pure **2-[(3-Chlorobenzyl)oxy]benzoic acid**.

Caption: Experimental workflow for the synthesis of **2-[(3-Chlorobenzyl)oxy]benzoic acid**.

Physicochemical Properties

A comprehensive experimental characterization of **2-[(3-Chlorobenzyl)oxy]benzoic acid** is not extensively reported in the literature. However, based on its structure and data from chemical suppliers, the following properties can be summarized:

Property	Value/Information	Source
CAS Number	121697-55-0	[1][2][3][4][5]
Molecular Formula	C ₁₄ H ₁₁ ClO ₃	[4]
Molecular Weight	262.69 g/mol	[4]
Appearance	White to off-white solid (predicted)	General knowledge
Solubility	Sparingly soluble in water, soluble in organic solvents like ethanol and acetone (predicted).	General knowledge
Storage	Store at 2°C - 8°C	[4]

Structural Distinction from a Notable Isomer

It is crucial to distinguish **2-[(3-Chlorobenzyl)oxy]benzoic acid** (an ether) from its structural isomer, 2-((3-(chloromethyl)benzoyl)oxy)benzoic acid (an ester). The latter has been the subject of research as a potential alternative to acetylsalicylic acid (aspirin), exhibiting analgesic, anti-inflammatory, and antiplatelet activities.[10] The key structural difference lies in the linkage to the salicylic acid core: an ether bond (-O-CH₂-) in the title compound versus an ester bond (-O-C(=O)-) in its isomer. This seemingly minor difference has profound implications for the chemical stability, reactivity, and biological activity of the two molecules.

Caption: Comparison of the ether and ester linkages in the two structural isomers.

Potential Applications and Future Research Directions

While specific biological activities for **2-[(3-Chlorobenzyl)oxy]benzoic acid** are not widely documented, its structural motif as a substituted benzoic acid derivative suggests potential for exploration in several areas of medicinal chemistry. Benzoic acid and its derivatives are known to possess a wide range of biological activities, including anticancer properties.^[11]

Potential areas for future research include:

- **Antimicrobial Activity:** The presence of the chlorobenzyl group could impart antimicrobial properties.
- **Enzyme Inhibition:** The carboxylic acid functionality and the overall molecular scaffold could be designed to interact with the active sites of various enzymes. For instance, benzoic acid derivatives have been investigated as influenza neuraminidase inhibitors.
- **Scaffold for Drug Discovery:** This compound can serve as a versatile starting material for the synthesis of more complex molecules with potential therapeutic applications. The carboxylic acid group provides a convenient handle for further chemical modifications.

A brief report suggests that **2-[(3-Chlorobenzyl)oxy]benzoic acid** is a synthetic compound that can be administered orally or via subcutaneous injection, with a half-life of approximately 5 hours and metabolism by esterases to benzoic acid.^[4] However, this metabolic pathway description seems more consistent with an ester-containing compound and may be an instance of mistaken identity with its isomer. Further investigation is required to clarify its metabolic fate.

Conclusion

2-[(3-Chlorobenzyl)oxy]benzoic acid, identified by CAS number 121697-55-0, is a distinct chemical entity whose synthesis can be reliably achieved through the Williamson ether synthesis. While its physicochemical properties and biological activities are not yet extensively documented, its structure as a substituted benzoic acid ether presents opportunities for further investigation in medicinal chemistry and drug discovery. It is imperative for researchers to clearly distinguish this compound from its more studied ester isomer to ensure the accuracy and validity of future research endeavors.

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